

Perfluorobutylsulfonyl fluoride chemical structure and stability

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Compound of Interest

Compound Name: Perfluorobutylsulfonyl fluoride

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Perfluorobutylsulfonyl fluoride (NfF), a prominent member of the per- and polyfluoroalkyl substances (PFAS) family, is a cornerstone reagent in modern organic synthesis. Its unique electronic properties, conferred by the perfluorinated butyl chain, render it a valuable tool for the introduction of the nonafluorobutanesulfonyl (nonaflate) group into a wide array of molecules. This guide provides a comprehensive overview of its chemical structure, stability, and reactivity, with a focus on its practical applications in research and development.

Chemical Structure and Identification

Perfluorobutylsulfonyl fluoride is a colorless, volatile liquid.^[1] It is characterized by a four-carbon perfluorinated chain attached to a sulfonyl fluoride group. This structure provides a unique combination of high stability and controlled reactivity.

Below is the two-dimensional chemical structure of **Perfluorobutylsulfonyl Fluoride**:

Fig. 1: Chemical Structure of **Perfluorobutylsulfonyl Fluoride**

Table 1: Chemical Identifiers

Identifier	Value
Preferred IUPAC Name	1,1,2,2,3,3,4,4,4-Nonafluorobutane-1-sulfonyl fluoride[1]
CAS Number	375-72-4[1][2]
Molecular Formula	C4F10O2S[1]
Linear Formula	CF3(CF2)3SO2F[2]
SMILES String	FC(F)(F)C(F)(F)C(F)(F)C(F)(F)S(F)(=O)=O[2]
InChI Key	LUYQYZLEHLTPBH-UHFFFAOYSA-N[1][2]

Physicochemical Properties

Perfluorobutylsulfonyl fluoride is immiscible with water but soluble in common organic solvents.[1] Its key physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Data

Property	Value
Molar Mass	302.09 g/mol [1][2]
Density	1.682 g/mL at 25 °C[1][2]
Boiling Point	64-66 °C[1][2]
Melting Point	< -120 °C[1]
Refractive Index	n _{20/D} 1.3[2]
Vapor Pressure	~1.3 kPa at 25°C[3]

Chemical Stability and Handling

A defining feature of **perfluorobutylsulfonyl fluoride** is its remarkable stability, particularly when compared to other sulfonylating agents like triflic anhydride.[1] This stability is attributed

to the strong carbon-fluorine bonds and the electron-withdrawing nature of the perfluoroalkyl chain.[\[3\]](#)[\[4\]](#)

Key Stability Characteristics:

- **Thermal Stability:** It can undergo slow decomposition at temperatures above 200°C.[\[3\]](#)
- **pH Stability:** It is stable in aqueous solutions with a pH below 12.[\[1\]](#)
- **Chemical Resistance:** The compound is resistant to strong acids, bases, and oxidizing agents.[\[3\]](#) However, it can be hydrolyzed by barium hydroxide to form barium nonaflate, which can then be converted to perfluorobutanesulfonic acid.[\[1\]](#)
- **Storage:** It should be stored in a tightly closed container in a dry, well-ventilated place, away from moisture, heat sources, and strong nucleophiles.[\[5\]](#)[\[6\]](#) The shelf life in unopened original containers is reported to be two years.[\[5\]](#)

Decomposition:

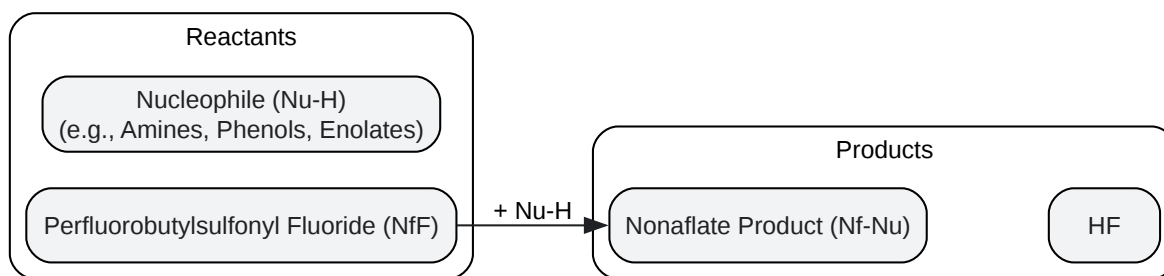
While highly stable, under certain conditions, such as high temperatures or in the presence of strong Lewis acids, **perfluorobutylsulfonyl fluoride** can decompose.[\[3\]](#) The hydrolysis product, perfluorobutanesulfonic acid (PFBS), is a persistent organic pollutant.[\[3\]](#)

Reactivity and Synthetic Applications

Perfluorobutylsulfonyl fluoride serves as a key reagent for introducing the nonafluorobutanesulfonate (nonaflate) group, which is an excellent leaving group in various organic transformations.[\[1\]](#)

General Reactivity:

The fluoride leaving group on the sulfur atom is readily displaced by a range of nucleophiles.[\[1\]](#)



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Fig. 2: General Reaction of NfF with Nucleophiles

Key Reactions:

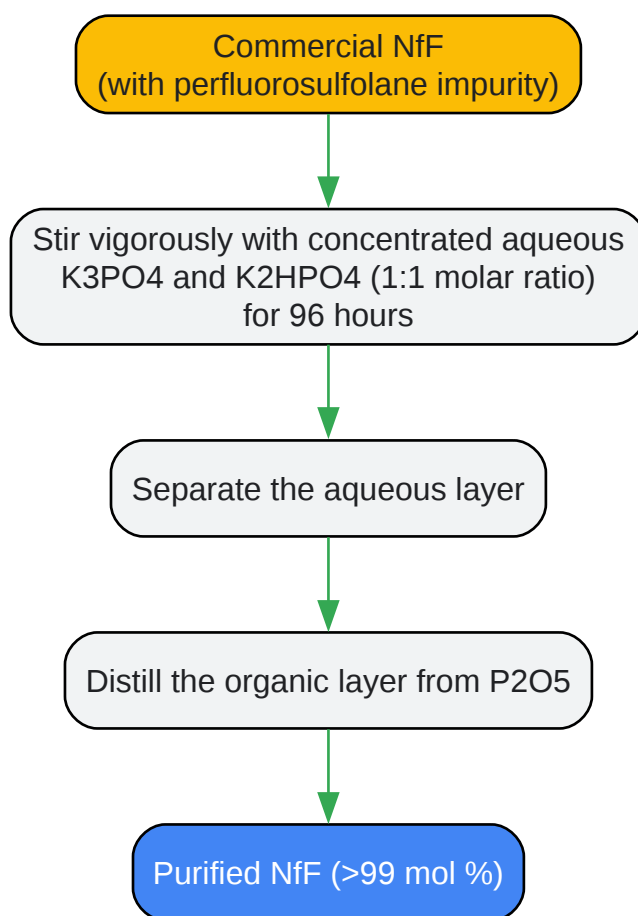
- With Amines: Reacts to form sulfonamides.^[1]
- With Phenoxides: Forms aryl nonaflates, which are valuable electrophiles in palladium-catalyzed cross-coupling reactions.^[1]
- With Enolates: Produces alkenyl nonaflates.^[1]

Aryl nonaflates, derived from **perfluorobutylsulfonyl fluoride**, are often preferred over their triflate counterparts due to their reduced susceptibility to hydrolysis.^[1]

Experimental Protocols

Purification of Commercial **Perfluorobutylsulfonyl Fluoride**:

Commercial preparations of NfF may contain perfluorosulfolane as an impurity.^[1] The following protocol can be used for its purification.



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Fig. 3: Workflow for the Purification of NfF

Synthesis of Bis-nonafluorobutanesulfonimide (Nf₂NH):

Perfluorobutylsulfonyl fluoride is a precursor for the synthesis of the superacidic bis-nonafluorobutanesulfonimide.^[1]

- Reaction: React NfF with ammonium chloride in acetonitrile in the presence of triethylamine.
- Product: This yields the triethylammonium salt of bis-nonafluorobutanesulfonimide in high yield (97%).^[1]
- Salt Exchange: The corresponding potassium salt can be obtained by treating a methanolic solution of the triethylammonium salt with KOH.^[1]

- Acid Formation: The free acid is obtained by ion exchange chromatography of the triethylammonium salt.^[1]

Conclusion

Perfluorobutylsulfonyl fluoride is a highly stable and versatile reagent that plays a crucial role in the synthesis of complex fluorinated molecules. Its robust nature, combined with its well-defined reactivity, makes it an indispensable tool for researchers in pharmaceuticals, materials science, and organic synthesis. Understanding its chemical structure, stability, and handling requirements is paramount for its safe and effective use in the laboratory.

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